

# An In-Depth Technical Guide to Tazobactam Ester-13C,d3

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## Compound of Interest

Compound Name: Tazobactam ester-13C,d3

Cat. No.: B12395568

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## Introduction

Tazobactam ester-13C,d3 is a stable isotope-labeled derivative of Tazobactam, a potent inhibitor of a broad spectrum of bacterial  $\beta$ -lactamase enzymes. This isotopically labeled analog serves as an indispensable internal standard for the precise quantification of Tazobactam in complex biological matrices using mass spectrometry-based assays, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS)[1][2]. Its chemical structure incorporates one carbon-13 atom and three deuterium atoms, providing a distinct mass shift from the unlabeled Tazobactam, which is essential for accurate and reliable bioanalytical method development and pharmacokinetic studies.

Tazobactam itself does not possess significant intrinsic antibacterial activity. Instead, it is co-administered with  $\beta$ -lactam antibiotics, such as piperacillin, to protect them from degradation by  $\beta$ -lactamase enzymes produced by resistant bacteria[3][4]. This synergistic combination broadens the spectrum of activity of the partner antibiotic, making it effective against a wider range of pathogens.

This technical guide provides a comprehensive overview of Tazobactam ester-13C,d3, including its chemical properties, a detailed description of the mechanism of action of Tazobactam, and generalized protocols for its synthesis and application in analytical methods.

## Chemical and Physical Properties

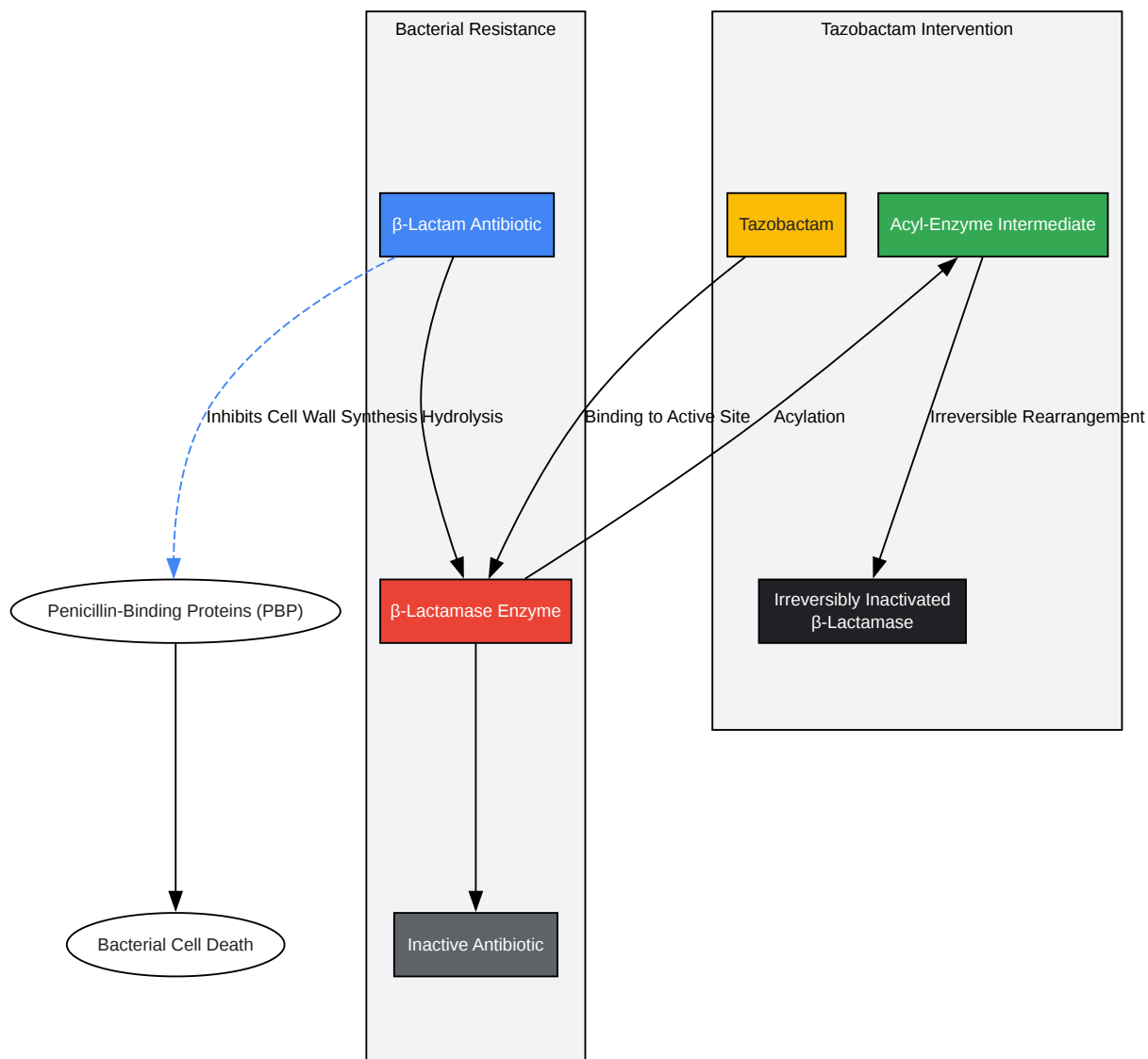
A summary of the key quantitative data for Tazobactam ester- $^{13}\text{C}, \text{d}_3$  is presented in the table below. It is important to note that specific values for isotopic purity and enrichment would be provided in the Certificate of Analysis from the supplier.

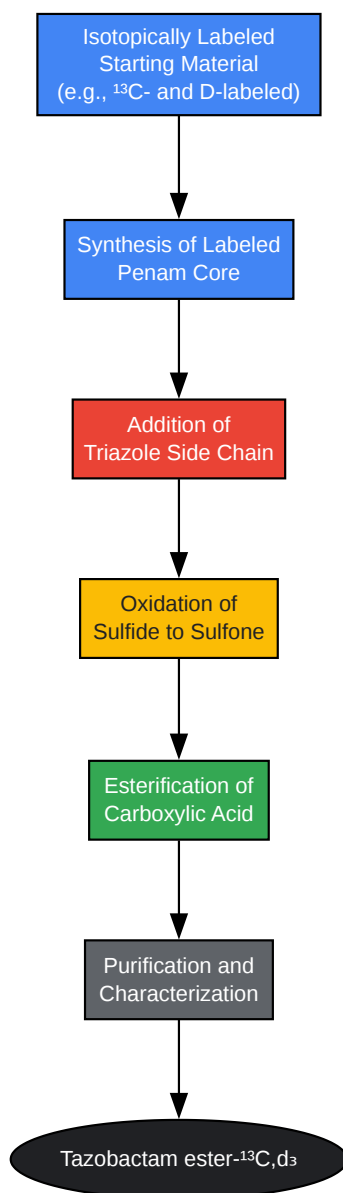
Property	Value	Reference
Molecular Formula	$\text{C}_{10}^{13}\text{CH}_{11}\text{D}_3\text{N}_4\text{O}_5\text{S}$	[1]
Molecular Weight	318.33 g/mol	[1]
Isotopic Purity	Typically >98% (Varies by manufacturer)	
Chemical Purity	Typically >98% (Varies by manufacturer)	
Appearance	White to off-white solid	
Solubility	Soluble in DMSO, Methanol	
Storage Conditions	-20°C, protect from light and moisture	

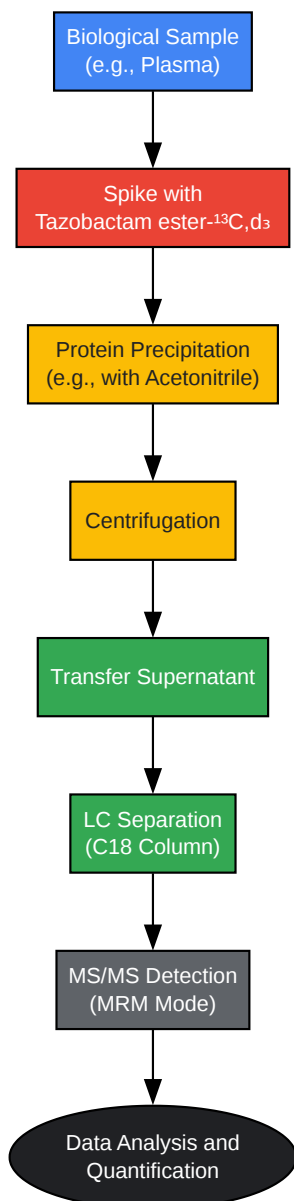
## Mechanism of Action: Tazobactam as a $\beta$ -Lactamase Inhibitor

Tazobactam is a "suicide inhibitor" that irreversibly inactivates a wide range of bacterial  $\beta$ -lactamase enzymes[3][4]. These enzymes are the primary mechanism of resistance for many bacteria against  $\beta$ -lactam antibiotics. The inactivation process involves a series of chemical reactions within the active site of the  $\beta$ -lactamase enzyme.

The workflow of Tazobactam's inhibitory action can be visualized as follows:







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## References

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